

commercial availability and suppliers of 1-[(Trimethylsilyl)methyl]benzotriazole

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Compound of Interest

Compound Name: 1-[(Trimethylsilyl)methyl]benzotriazole

Cat. No.: B054929

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An In-Depth Technical Guide to **1-[(Trimethylsilyl)methyl]benzotriazole** for Researchers and Drug Development Professionals

Introduction

1-[(Trimethylsilyl)methyl]benzotriazole is a versatile heterocyclic compound that has garnered significant attention in various fields of chemical research, including organic synthesis, materials science, and medicinal chemistry. Its unique molecular structure, incorporating a benzotriazole moiety and a trimethylsilyl group, imparts a range of useful properties, making it a valuable reagent and building block. The benzotriazole group can act as a good leaving group and a precursor to various functionalities, while the trimethylsilyl group enhances reactivity and solubility in organic solvents.^[1] This guide provides a comprehensive overview of the commercial availability, key applications, and experimental protocols related to **1-[(Trimethylsilyl)methyl]benzotriazole**, tailored for researchers, scientists, and professionals in drug development. The benzotriazole scaffold itself is a cornerstone in medicinal chemistry, with its derivatives exhibiting a wide array of pharmacological activities, including antimicrobial, analgesic, antioxidant, and anti-inflammatory properties.^{[2][3][4]}

Physicochemical Properties

A summary of the key physicochemical properties of **1-[(Trimethylsilyl)methyl]benzotriazole** is presented in the table below. This data is essential for its handling, characterization, and

application in experimental settings.

Property	Value	Source
CAS Number	122296-00-8	[1] [5] [6]
Molecular Formula	C ₁₀ H ₁₅ N ₃ Si	[1] [5] [6]
Molecular Weight	205.33 g/mol	[1] [5]
Appearance	White powder	[1]
Melting Point	56 - 60 °C	[1] [6]
Boiling Point	300.3 °C at 760 mmHg	[6]
Density	1.06 g/cm ³	[6]
Purity	≥ 99% (GC)	[1]
Flash Point	135.4 °C	[6]
Refractive Index	1.556	[6]
InChIKey	VRGRHLJMRVGQCS-UHFFFAOYSA-N	[5] [6]

Commercial Availability and Suppliers

1-[(Trimethylsilyl)methyl]benzotriazole is commercially available from various chemical suppliers. The table below lists some of the known suppliers, which can be a starting point for procurement for research and development purposes.

Supplier	Purity/Grade	Notes
Chem-Impex	≥ 99% (GC)	[1]
CHEMLYTE SOLUTIONS CO.,LTD	Industrial Grade	A manufactory based in China. [6]
Sigma-Aldrich (Merck)	Not specified for this specific compound, but they supply related benzotriazole derivatives. [7]	Provides technical documents for related compounds.
Fluorochem	Not specified for this specific compound, but they supply related benzotriazole derivatives. [8]	Supplier of organosilicon and heterocyclic compounds. [8]

Applications in Research and Drug Development

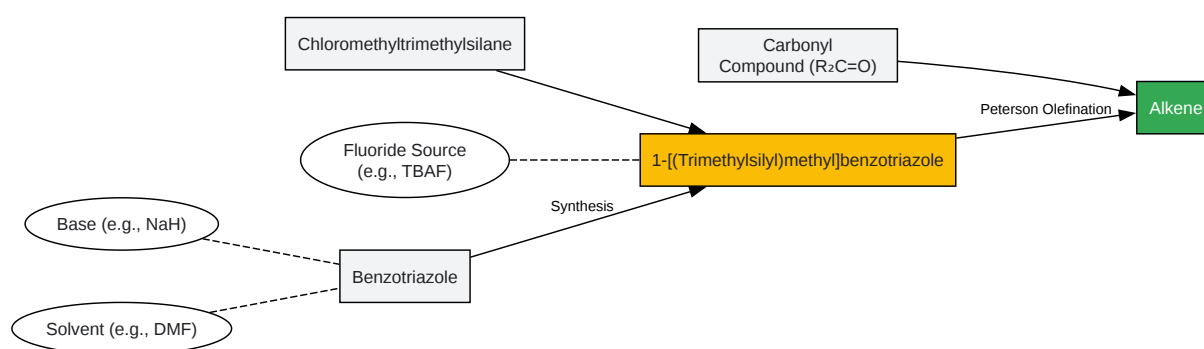
The unique properties of **1-[(Trimethylsilyl)methyl]benzotriazole** make it a valuable tool in several areas of chemical science.

- **Organic Synthesis:** It serves as a versatile reagent, particularly in the formation of carbon-silicon bonds, which are crucial for developing new materials and pharmaceuticals.[\[1\]](#) The benzotriazole moiety can function as a synthetic auxiliary that can be easily removed or transformed. It is used in the synthesis of functionalized benzotriazole derivatives.[\[1\]](#)
- **Medicinal Chemistry and Drug Development:** Benzotriazole derivatives are known to possess a wide spectrum of biological activities, including antibacterial, antifungal, antiviral, and anti-inflammatory properties.[\[3\]](#)[\[4\]](#) While specific applications of **1-[(Trimethylsilyl)methyl]benzotriazole** in drug formulation are still being explored, it holds potential for enhancing the solubility and bioavailability of active pharmaceutical ingredients.[\[1\]](#) Its role as a synthetic intermediate allows for the construction of more complex molecules with potential therapeutic value.[\[2\]](#)[\[9\]](#)
- **Materials Science:** This compound is utilized in the development of advanced materials, including polymers and coatings.[\[1\]](#)

- Photochemistry: It can act as a UV stabilizer in various polymers and coatings, protecting materials from degradation caused by UV light and thereby enhancing their durability.[1]
- Analytical Chemistry: It can be employed as a derivatizing agent in chromatography to improve the detection and analysis of various organic compounds.[1]

Key Reactions and Methodologies

1-[(Trimethylsilyl)methyl]benzotriazole is involved in several key synthetic transformations. A general overview of its synthesis and a key reaction are presented below.



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Caption: Synthetic route to **1-[(Trimethylsilyl)methyl]benzotriazole** and its subsequent Peterson olefination.

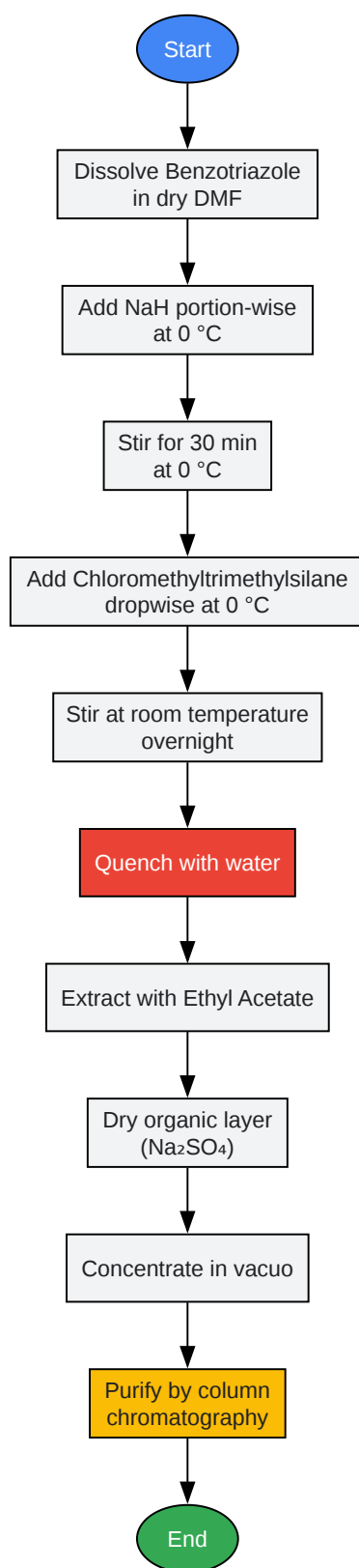
Experimental Protocols

The following are representative experimental protocols for the synthesis of **1-[(Trimethylsilyl)methyl]benzotriazole** and a subsequent reaction.

Synthesis of 1-[(Trimethylsilyl)methyl]benzotriazole

This protocol is based on the known reaction between benzotriazole and chloromethyltrimethylsilane.[\[10\]](#)

Workflow Diagram



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Caption: Experimental workflow for the synthesis of **1-[(Trimethylsilyl)methyl]benzotriazole**.

Methodology

- **Reaction Setup:** To a solution of benzotriazole (1 equivalent) in dry N,N-dimethylformamide (DMF) under an inert atmosphere (e.g., nitrogen or argon) at 0 °C (ice bath), add sodium hydride (NaH, 60% dispersion in mineral oil, 1.1 equivalents) portion-wise.
- **Anion Formation:** Stir the resulting mixture at 0 °C for 30 minutes.
- **Addition of Electrophile:** Add chloromethyltrimethylsilane (1.1 equivalents) dropwise to the reaction mixture at 0 °C.
- **Reaction:** Allow the reaction to warm to room temperature and stir overnight.
- **Workup:** Carefully quench the reaction by the slow addition of water. Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 times).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Fluoride-Catalyzed Desilylation and Reaction with a Carbonyl Compound (Peterson Olefination)

This protocol describes a general procedure for the reaction of **1-[(Trimethylsilyl)methyl]benzotriazole** with an aldehyde or ketone to form an alkene.^[10]

Methodology

- **Reaction Setup:** Dissolve **1-[(Trimethylsilyl)methyl]benzotriazole** (1 equivalent) and a carbonyl compound (1.2 equivalents) in dry tetrahydrofuran (THF) under an inert atmosphere.
- **Initiation:** Add a catalytic amount of a fluoride source, such as tetrabutylammonium fluoride (TBAF, 1 M solution in THF, 0.1 equivalents).
- **Reaction:** Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).

- Workup: Upon completion, quench the reaction with saturated aqueous ammonium chloride solution.
- Purification: Extract the product with an appropriate organic solvent (e.g., diethyl ether or ethyl acetate). Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate in vacuo. The desired alkene can be purified by column chromatography.

Safety Information

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, related benzotriazole compounds may have the following hazards. Users should always consult the specific Safety Data Sheet (SDS) from the supplier before handling.

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

1-[(Trimethylsilyl)methyl]benzotriazole is a commercially available and highly useful reagent in modern organic chemistry. Its applications span from the synthesis of complex organic molecules and advanced materials to its potential use in the development of new pharmaceutical agents. The synthetic protocols provided herein offer a foundation for researchers to utilize this compound in their work. As research continues, the full potential of **1-[(Trimethylsilyl)methyl]benzotriazole** in drug discovery and materials science is yet to be fully realized, making it an exciting compound for further investigation.

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